

Application Notes: Quantification of LysoPC(18:3) in Cell Culture Media

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Compound of Interest

Compound Name: LysoPC(18:3)

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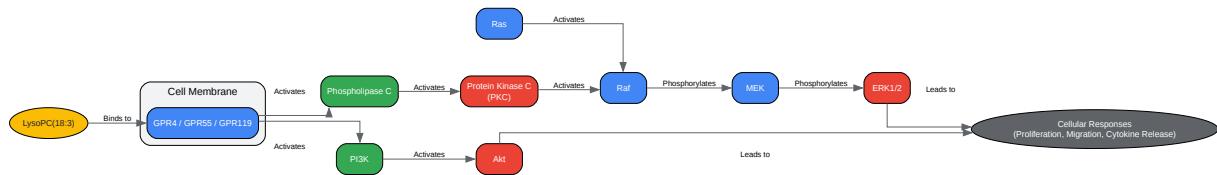
Lysophosphatidylcholines (LysoPCs) are a class of bioactive lipids that play crucial roles in a variety of cellular processes, including cell signaling, inflammation, and membrane homeostasis.^{[1][2]} **LysoPC(18:3)**, a specific species containing an 18-carbon chain with three double bonds, is of increasing interest to researchers in drug development and cell biology due to its potential involvement in various signaling pathways. Accurate quantification of **LysoPC(18:3)** in cell culture media is essential for understanding its secretion, uptake, and metabolism by cells, as well as its autocrine and paracrine effects.

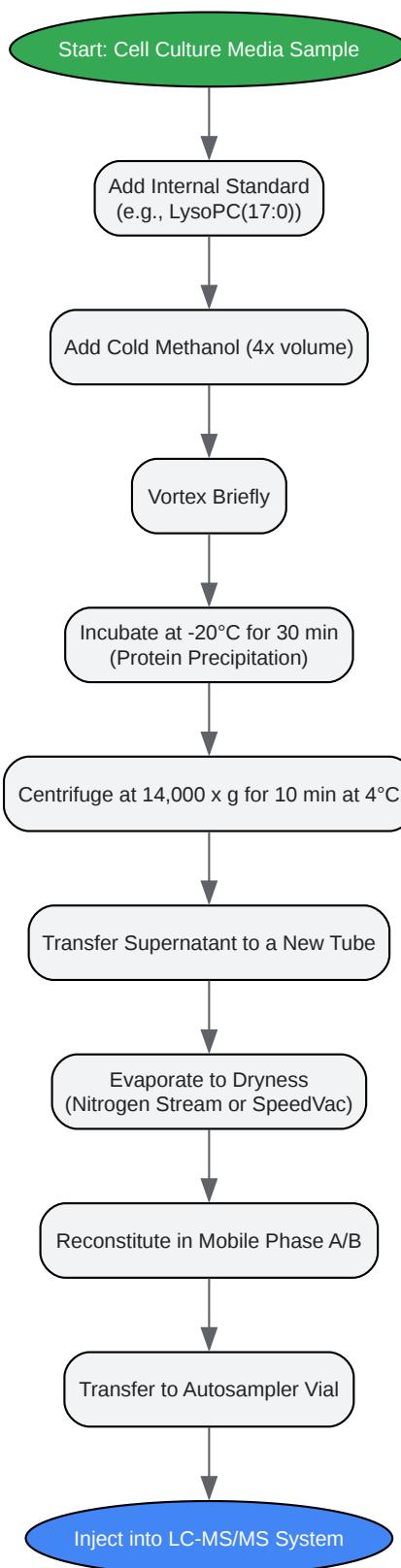
These application notes provide a detailed protocol for the quantification of **LysoPC(18:3)** in cell culture media using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.^{[3][4]} The described methodology is suitable for researchers, scientists, and drug development professionals seeking to reliably measure this important lipid mediator.

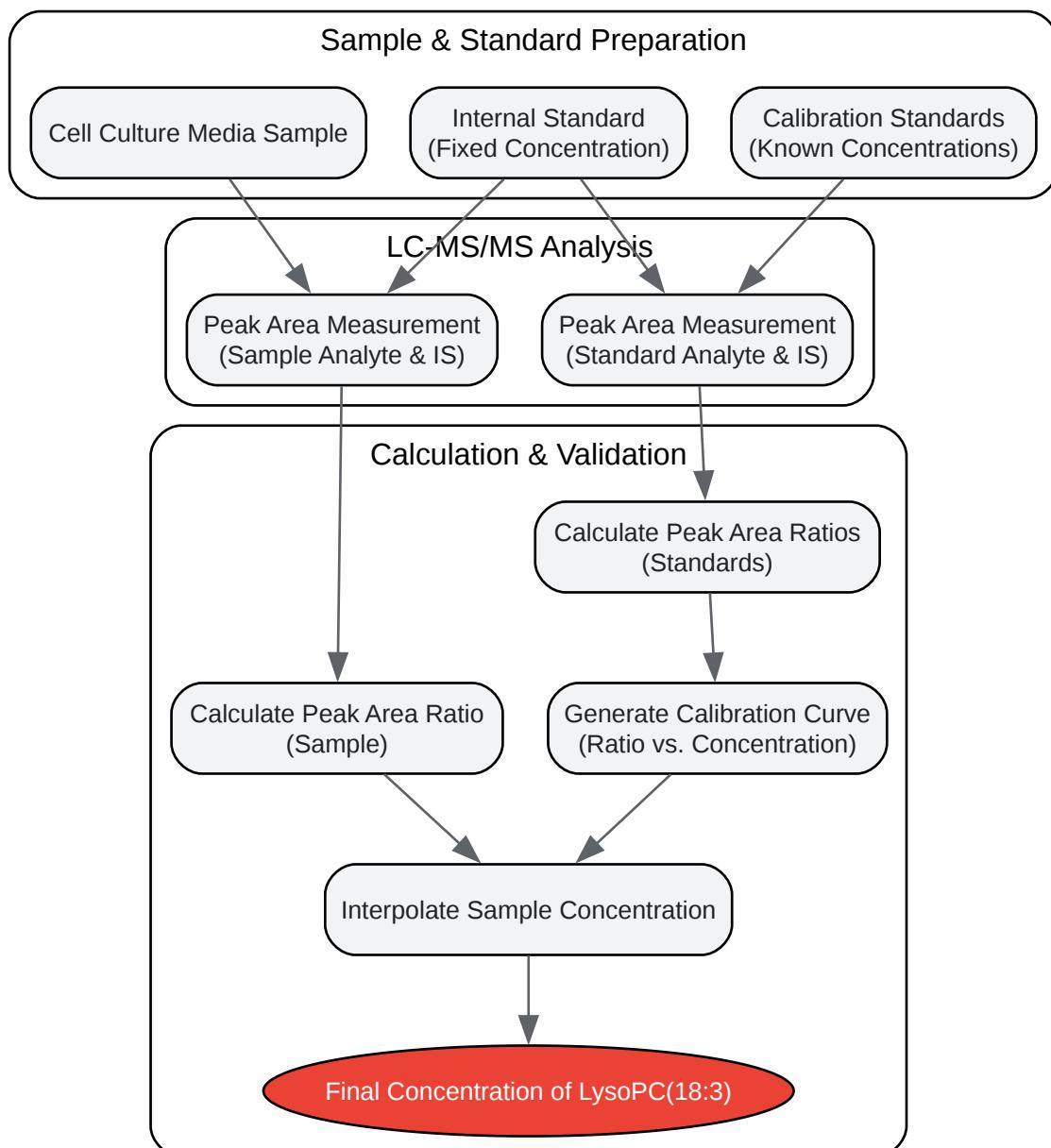
Signaling Pathways Involving Lysophosphatidylcholines

LysoPCs exert their biological effects by activating a variety of signaling pathways, often initiated by binding to G protein-coupled receptors (GPCRs) on the cell surface.^{[1][5]} Key receptors for LysoPCs include GPR4, GPR55, and GPR119.^[1] Activation of these receptors can lead to downstream signaling cascades involving protein kinase C (PKC), extracellular

signal-regulated kinase (ERK1/2), and Akt, ultimately influencing cellular responses such as proliferation, migration, and cytokine production.[2][6]







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